

efficacy comparison fenazaquin fenpyroximate propargite

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Compound Focus: Fenazaquin

CAS No.: 120928-09-8

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Acaricide Efficacy Comparison

| Acaricide | Target Pest | Test System / Conditions | Efficacy / LC ₅₀ | Key Findings |
|---------------|--|---|--------------------------------------|---|
| Fenazaquin | Varroa mite (<i>Varroa destructor</i>) | Laboratory & Semi-Field Trials / Honey bee colonies | >80% reduction in mite abundance [1] | High efficacy; lower bee mortality; potential alternative Varroacide [1]. |
| Fenpyroximate | Varroa mite (<i>Varroa destructor</i>) | Laboratory & Semi-Field Trials / Honey bee colonies | 68% reduction in mite abundance [1] | High efficacy; registered for in-hive use as Hivastan [1]. |
| Fenpyroximate | Two-Spotted Spider Mite (<i>Tetranychus urticae</i>) | Laboratory Spray Method / Susceptible strain | 5.67 ppm [2] | Showed high toxicity to adult mites [2]. |
| Propargite | Two-Spotted Spider Mite | Laboratory Spray Method / | 77.05 ppm [2] | Conventional acaricide; less toxic |

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|---------------|--------------------------------|-----------------------------------|---|---|
| | (<i>Tetranychus urticae</i>) | Susceptible strain | | than fenpyroximate in this study [2]. |
| Fenpyroximate | Various Cell Lines | In vitro / SH-SY5Y and HeLa cells | Induced mitochondrial fragmentation & decreased ATP [3] | Inhibits mitochondrial electron transport at complex I [3]. |

Detailed Experimental Protocols

The data in the table is derived from standardized and recognized experimental methods. Here is a detailed look at the key protocols:

- **Apiarium Bioassay and Semi-Field Trials for Varroa Mite [1]**

- **Purpose:** To evaluate the efficacy and safety of potential miticides on *Varroa destructor* and honey bees (*Apis mellifera*).
- **Laboratory Assessment:** Groups of Varroa-infested worker bees were exposed to different dilutions of candidate compounds in an "apiarium" setup. Mortality for both mites and bees was recorded over 24 hours.
- **Semi-Field Evaluation:** Vetted compounds were tested in mini-colonies furnished with Varroa-infested bees to assess efficacy in a more natural environment.
- **Measurement:** Efficacy was determined by the percentage reduction in Varroa mite abundance.

- **Laboratory Spray Toxicity for Spider Mites [2]**

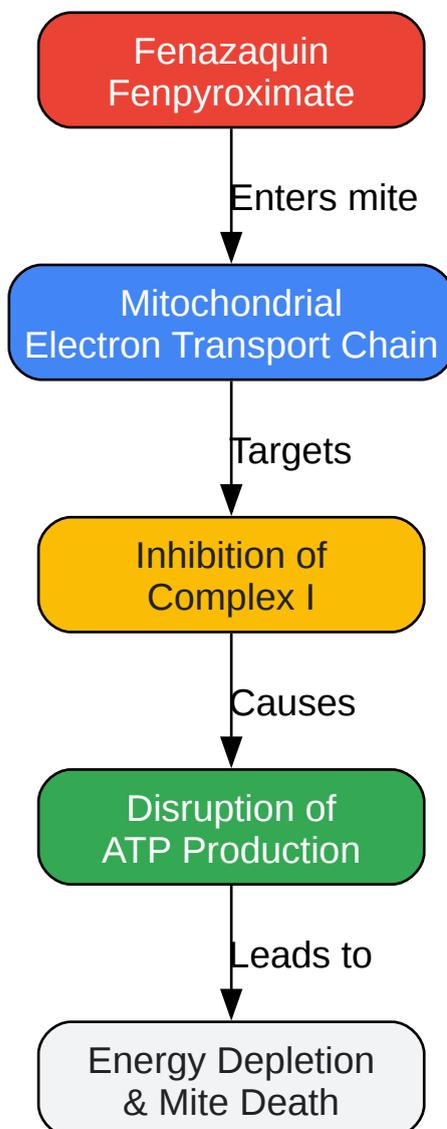
- **Purpose:** To assess the toxicity of acaricides against different life stages of the Two-Spotted Spider Mite (*Tetranychus urticae*).
- **Method:** A spray method was used to treat a susceptible laboratory strain of *T. urticae*.
- **Measurement:** The **Lethal Concentration 50 (LC₅₀)**, which is the concentration required to kill 50% of the test population (adult mites in the data above), was calculated. Lower LC₅₀ values indicate higher toxicity.

- **Mitochondrial Function Assay [3]**

- **Purpose:** To investigate the effects of pesticides on mitochondrial function and morphology, which relates to their mechanism of action.
- **Cell Culture:** Human cell lines (SH-SY5Y and HeLa) were treated with various pesticides.
- **Morphology Assessment:** Mitochondrial structure was visualized using confocal microscopy after labeling with an antibody. **Fragmentation** indicates dysfunction.
- **ATP Measurement:** Intracellular ATP levels were measured using a luciferase-based assay to assess the impact on cellular energy production.

Mechanism of Action Visualization

Fenazaquin and fenpyroximate share a similar biochemical target, which is distinct from many other miticides. The following diagram illustrates their action.



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This mechanism involves the inhibition of the mitochondrial electron transport chain at Complex I, leading to a disruption in ATP production. This action is cytotoxic and leads to mite death [3]. Propargite's specific biochemical mode of action is not detailed in the provided search results.

Research Implications Summary

- **Fenazaquin and Fenpyroximate** are highly effective, modern miticides with a specific mode of action (mitochondrial complex I inhibition) [1] [3]. They are promising candidates for managing resistant mite populations, particularly in sensitive environments like honey bee hives [1].
- **Propargite** is a conventional acaricide, but the available data suggests it may have lower direct toxicity against spider mites compared to fenpyroximate [2]. Its continued use is likely due to its established role in resistance management programs.

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References

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To cite this document: Smolecule. [efficacy comparison fenazaquin fenpyroximate propargite].

Smolecule, [2026]. [Online PDF]. Available at:

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